

An In-Depth Technical Guide to N-(2-Hydroxyethyl)nicotinamide (C₈H₁₀N₂O₂)

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Compound of Interest

Compound Name: *N*-(2-Hydroxyethyl)nicotinamide

CAS No.: 6265-73-2

Cat. No.: B057946

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-(2-Hydroxyethyl)nicotinamide, a molecule with the chemical formula C₈H₁₀N₂O₂, holds a significant position in the landscape of cardiovascular pharmacology and as a derivative of nicotinamide (Vitamin B₃). Primarily recognized as the principal denitrated metabolite of the antianginal drug nicorandil, its biochemical and physiological roles are of considerable interest to the scientific community. This technical guide provides a comprehensive overview of **N-(2-Hydroxyethyl)nicotinamide**, consolidating current knowledge on its chemical properties, synthesis, analytical methodologies, and pharmacological profile. By synthesizing technical data with field-proven insights, this document aims to serve as an essential resource for researchers and professionals engaged in drug discovery and development.

Introduction: Unveiling the Significance of a Key Metabolite

N-(2-Hydroxyethyl)nicotinamide, also known by its synonyms SG-86 and N-Nicotinoylethanolamine, is a fascinating molecule that sits at the crossroads of drug metabolism and nicotinamide biochemistry.[1][2] Its emergence in the scientific literature is intrinsically linked to the development and clinical use of nicorandil, a unique antianginal agent possessing a dual mechanism of action. While nicorandil functions as both a potassium channel opener and a nitric oxide donor, its metabolic fate leads to the formation of **N-(2-Hydroxyethyl)nicotinamide**, a compound that lacks the nitrate group essential for nitric oxide-mediated vasodilation.[3]

Understanding the properties and biological behavior of this metabolite is crucial for a complete comprehension of nicorandil's pharmacology and for the broader exploration of nicotinamide derivatives in therapeutics. This guide delves into the multifaceted nature of **N-(2-Hydroxyethyl)nicotinamide**, offering a detailed exploration of its scientific underpinnings.

Physicochemical Properties and Structural Elucidation

A thorough understanding of a molecule's physical and chemical characteristics is fundamental to its application in research and development.

Core Chemical Identity



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Structural Features and Chemical Reactivity

N-(2-Hydroxyethyl)nicotinamide's structure, featuring a pyridine ring, an amide linkage, and a primary alcohol, dictates its chemical behavior. The presence of both hydrogen bond donors (the amide N-H and the hydroxyl O-H) and acceptors (the pyridine nitrogen, the carbonyl oxygen, and the hydroxyl oxygen) influences its solubility and interactions with biological macromolecules.

The molecule's reactivity is centered around its functional groups. The hydroxyl group can undergo esterification, a key reaction in the synthesis of its parent drug, nicorandil. The amide bond can be susceptible to hydrolysis under certain conditions, and the pyridine ring can participate in various aromatic substitution reactions.

Synthesis and Manufacturing Pathways

The synthesis of **N-(2-Hydroxyethyl)nicotinamide** is a critical process for both research and pharmaceutical production, primarily as an intermediate for nicorandil.

Laboratory-Scale Synthesis

A common and straightforward method for the laboratory synthesis of **N-(2-Hydroxyethyl)nicotinamide** involves the reaction of a nicotinic acid derivative with ethanolamine.

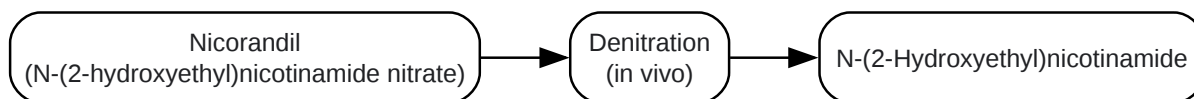
Workflow for Laboratory Synthesis:



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Sources

- [1. Buy N-\(2-Hydroxyethyl\)nicotinamide | 6265-73-2 \[smolecule.com\]](#)
- [2. ptfarm.pl \[ptfarm.pl\]](#)
- [3. Buy N-\(2-Hydroxyethyl\)nicotinamide \(EVT-1178873\) | 6265-73-2 \[evitachem.com\]](#)
- [4. CAS 6265-73-2: N-\(2-Hydroxyethyl\)nicotinamide | CymitQuimica \[cymitquimica.com\]](#)
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Phone: (601) 213-4426

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